

A Comprehensive Technical Guide to Benzenepropanol (3-Phenyl-1-propanol)

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Compound of Interest

Compound Name: Benzenepropanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **benzenepropanol**, also known as 3-phenyl-1-propanol or hydrocinnamyl alcohol. It covers its fundamental chemical identity, physical and chemical properties, detailed synthesis protocols, and its applications, particularly as a versatile building block in the pharmaceutical industry.

Core Chemical Identity

Benzenepropanol is an organic compound consisting of a benzene ring attached to a three-carbon aliphatic chain with a terminal alcohol functional group.[1] It is a colorless, slightly viscous liquid recognized for its pleasant floral and balsamic odor, reminiscent of hyacinths.[2] [3] This compound occurs naturally in both free and esterified forms in various resins, balsams, fruits, and cinnamon.[3][4]

Molecular Structure:

- Chemical Name: 3-Phenyl-1-propanol
- Synonyms: **Benzenepropanol**, Hydrocinnamyl alcohol, 3-Phenylpropyl alcohol[4][5]
- CAS Number: 122-97-4
- Molecular Formula: C₉H₁₂O

- Molecular Weight: 136.19 g/mol [2]
- SMILES: OCCCC1CCCCC1
- InChI Key: VAJVDSVGBWFLW-UHFFFAOYSA-N

Physicochemical and Spectroscopic Data

The following tables summarize the key quantitative properties of **benzenepropanol**, compiled from various sources.

Table 1: Physical Properties

Property	Value	Reference
Physical Form	Colorless, slightly viscous liquid	[2][3]
Melting Point	< -18 °C	[2]
Boiling Point	235-236 °C (at 760 mmHg)	[2][5]
119-121 °C (at 12 mmHg)	[2]	
Density	1.001 g/mL (at 20 °C)	[2]
Refractive Index	n _{20/D} 1.526	[2]
Vapor Pressure	0.0234 mmHg (at 25 °C)	[3]
Water Solubility	5,680 mg/L (at 25 °C)	[4]
log Kow	1.88	[4]

Table 2: Chemical and Safety Properties

Property	Value	Reference
Purity (typical)	≥ 98%	[5]
Flash Point	229 °F (110 °C)	[3]
Storage	Store below +30°C	[3]
Primary Hazards	Skin and eye irritation	

Experimental Protocols: Synthesis of Benzenepropanol

Benzenepropanol is a valuable intermediate in organic synthesis, including the development of active pharmaceutical ingredients (APIs).[3][5][6] It has been used as a starting reagent for the enantioselective synthesis of dapoxetine. Below are detailed protocols for its chemical synthesis.

Protocol 1: Reduction of 4-Phenyl-m-dioxane

This procedure outlines the synthesis of 3-phenyl-1-propanol via the reduction of 4-phenyl-m-dioxane using sodium and 1-butanol in a toluene solvent.[1][7]

Materials and Equipment:

- 5-liter round-bottomed flask
- Two reflux condensers with large bores
- High-torque mechanical stirrer (e.g., Hershberg stirrer)
- Heating mantle
- 4-Phenyl-m-dioxane (2 moles, 328 g)
- Sodium (7.3 g. atoms, 168 g)
- Dry Toluene (800 g, 925 ml)

- 1-Butanol (freshly dried and distilled, 4.2 moles, 311 g)
- Concentrated Sulfuric Acid
- 5% Dilute Sulfuric Acid
- Distillation apparatus (e.g., 35-cm heated Vigreux column or Claisen flask)

Procedure:

- **Reaction Setup:** In the 5-L flask equipped with condensers and a stirrer, place 925 ml of dry toluene and 168 g of sodium.
- **Initiation:** Heat the toluene to boiling to melt the sodium, then start the mechanical stirrer.
- **Addition of Reactants:** Remove the external heat source. Add a solution of 328 g of 4-phenyl-m-dioxane in 311 g of 1-butanol through the top of one condenser. The addition should be rapid enough to maintain reflux approximately halfway up the condensers, typically taking 30-60 minutes. Additional toluene (100-400 ml) may be required to facilitate stirring.[\[1\]](#)
- **Work-up - Quenching and Neutralization:** Cool the reaction mixture to room temperature. Slowly and with stirring, add a solution of 100 ml of concentrated sulfuric acid in 800 ml of water.
- **Extraction and Washing:** Separate and discard the aqueous layer. Add 500 ml of fresh water to the organic layer. Add 5% dilute sulfuric acid with shaking until the aqueous layer is neutral to litmus paper.
- **Solvent Removal:** Separate and discard the aqueous layer. Remove the toluene and 1-butanol from the organic layer by distillation.
- **Purification:** Fractionally distill the remaining liquid under reduced pressure. Collect the fraction boiling at 95–97°C / 0.4 mmHg or 113–115°C / 3 mmHg. This yields 224–227 g (82–83%) of pure 3-phenyl-1-propanol.[\[1\]](#)[\[7\]](#)

Protocol 2: Catalytic Hydrogenation of Cinnamaldehyde

This method is a common industrial approach for producing **benzenepropanol**. It involves the hydrogenation of cinnamaldehyde over a metal catalyst.[2][8]

Materials and Equipment:

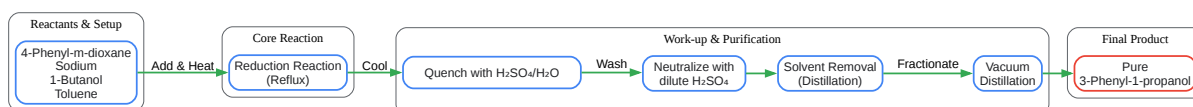
- High-pressure reactor (autoclave)
- Cinnamaldehyde
- Hydrogen gas source
- Catalyst (e.g., Nickel, Copper-Chromium-Barium)[2][8]
- Solvent (optional, e.g., ethanol)
- Filtration apparatus
- Distillation apparatus

Procedure:

- **Reaction Setup:** Charge the autoclave with cinnamaldehyde and the chosen catalyst (e.g., chromium-copper-barium).[2]
- **Hydrogenation:** Seal the reactor and purge with hydrogen gas. Pressurize the reactor with hydrogen to the desired pressure (e.g., 10-100 bar) and heat to the reaction temperature (e.g., 50-200°C).[8] For instance, one process runs at 20 MPa and 200°C for 5-9 hours.[2]
- **Reaction Monitoring:** Monitor the reaction progress by measuring hydrogen uptake or by analytical methods (e.g., GC) until cinnamaldehyde is consumed.
- **Work-up:** Cool the reactor and carefully vent the excess hydrogen.
- **Catalyst Removal:** Filter the reaction mixture to remove the solid catalyst.
- **Purification:** If a solvent was used, remove it by distillation. Purify the resulting crude 3-phenyl-1-propanol by vacuum distillation to obtain the final product.[2][8]

Experimental and Logical Workflows

The synthesis and purification of **benzenepropanol** can be represented as a logical workflow. The following diagram illustrates the key steps detailed in Protocol 1.



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Caption: Chemical synthesis workflow for 3-phenyl-1-propanol.

Applications in Research and Drug Development

Benzenepropanol's utility extends beyond its use as a fragrance and flavoring agent.[5] Its functional alcohol group and aromatic ring make it a versatile starting material and intermediate in the synthesis of more complex molecules.[5]

- **Pharmaceutical Intermediate:** It is a key building block for various pharmaceutical compounds.[3][5] Notably, it serves as a precursor in the synthesis of drugs such as the selective serotonin reuptake inhibitor (SSRI) dapoxetine and central skeletal muscle relaxants.[6]
- **Organic Synthesis:** Its structure allows for straightforward modification, enabling chemists to create derivatives that can be used to enhance the efficacy of active pharmaceutical ingredients.[5]
- **Cosmetic and Personal Care:** Due to its emollient properties and pleasant scent, it is also used in skincare and cosmetic formulations.[5]

Safety and Handling

Benzenepropanol is considered a mild skin and eye irritant.[1] Appropriate personal protective equipment (PPE), including safety goggles and gloves, should be used when handling the compound. Work should be conducted in a well-ventilated area. For detailed safety information, consult the Safety Data Sheet (SDS).

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. 3-Phenyl-1-propanol | 122-97-4 [chemicalbook.com]
- 3. 3-phenyl-1-propanol (122-97-4) | Global Supplier Of Chemical [chemicalbull.com]
- 4. Benzenepropanol | C₉H₁₂O | CID 31234 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemimpex.com [chemimpex.com]
- 6. nbinno.com [nbinno.com]
- 7. Synthesis of 3-Phenyl-1-propanol - Chempedia - LookChem [lookchem.com]
- 8. EP3883911A1 - Improved process to obtain 3-phenylpropan-1-ol from natural sources - Google Patents [patents.google.com]
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